

A Technical Guide to 3-Nitrobenzyl Alcohol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Nitrobenzyl alcohol

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This technical guide provides a comprehensive overview of **3-Nitrobenzyl alcohol** (3-NBA), a versatile organic compound with significant applications in research and development, particularly within the pharmaceutical and analytical sciences. This document details its chemical and physical properties, provides an experimental protocol for its synthesis, and explores its key applications, including its role as a matrix in mass spectrometry and as a fundamental component of photolabile protecting groups.

Core Compound Identification

Identifier	Value
Chemical Name	(3-Nitrophenyl)methanol
CAS Number	619-25-0[1][2]
Molecular Formula	C ₇ H ₇ NO ₃ [1][2]
Molecular Weight	153.14 g/mol [1][3][4]
Synonyms	m-Nitrobenzyl alcohol, 3-NBA, NOBA[1][2][4][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Nitrobenzyl alcohol** is presented below. These properties are crucial for its handling, storage, and application in various

experimental setups.

Property	Value
Appearance	Clear yellow to brown crystalline low-melting solid or liquid[6][7]
Melting Point	26-32 °C[3][4]
Boiling Point	175-180 °C at 3 mmHg[3][4]
Density	1.29 g/mL at 20 °C[3][4]
Solubility	Slightly soluble in water[6]
InChI Key	CWNPOQFCIIFQDM-UHFFFAOYSA-N[8]
SMILES	<chem>OCc1cccc(c1)--INVALID-LINK--=O</chem> [3]

Synthesis of 3-Nitrobenzyl Alcohol

3-Nitrobenzyl alcohol can be synthesized through various methods. A common and efficient laboratory-scale synthesis involves the reduction of 3-nitrobenzaldehyde.

Experimental Protocol: Reduction of 3-Nitrobenzaldehyde

This protocol details the synthesis of **3-Nitrobenzyl alcohol** from 3-nitrobenzaldehyde using sodium borohydride as the reducing agent.[1]

Materials:

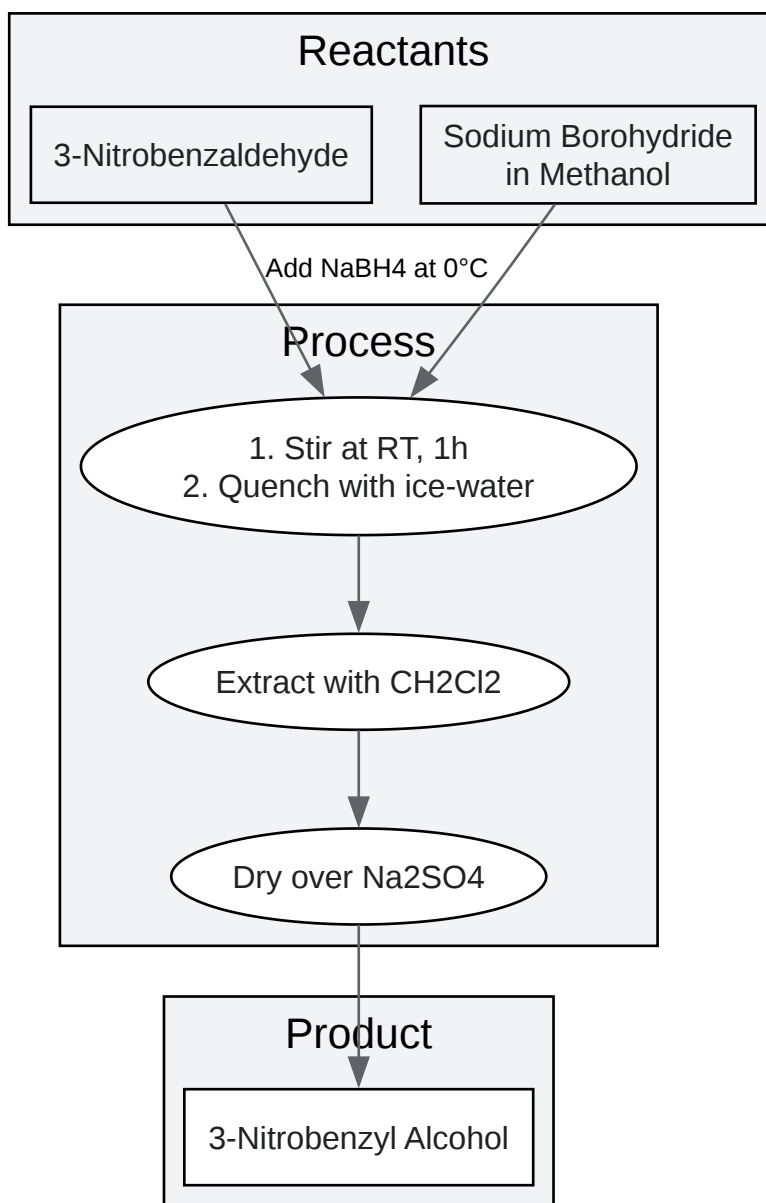
- 3-nitrobenzaldehyde
- Methanol (MeOH)
- Sodium borohydride (NaBH₄)
- Dichloromethane (CH₂Cl₂)

- Anhydrous sodium sulfate (Na_2SO_4)
- Brine (saturated NaCl solution)
- Ice-water bath
- Nitrogen (N_2) atmosphere

Procedure:

- **Reaction Setup:** Dissolve 3-nitrobenzaldehyde (1.0 equivalent) in methanol in a round-bottom flask. Place the flask in an ice-water bath to cool the solution to 0°C under a nitrogen atmosphere.
- **Addition of Reducing Agent:** Slowly add sodium borohydride (0.5 equivalents) to the cooled solution.
- **Reaction:** Remove the ice bath and allow the reaction mixture to stir at room temperature for 1 hour.
- **Quenching:** Re-cool the reaction mixture to 0°C and quench the reaction by the slow addition of ice-water.
- **Solvent Removal:** Remove the methanol from the mixture under reduced pressure.
- **Extraction:** Extract the aqueous residue with dichloromethane (3-5 times).
- **Washing and Drying:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate.
- **Concentration:** Concentrate the solution under reduced pressure to yield **3-Nitrobenzyl alcohol**. The product is often obtained as a liquid and can be used in subsequent steps without further purification.^[1]

Synthesis of 3-Nitrobenzyl Alcohol



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Synthesis workflow for **3-Nitrobenzyl alcohol**.

Key Applications in Research and Drug Development

3-Nitrobenzyl alcohol's unique properties make it a valuable tool in several scientific domains.

Mass Spectrometry Matrix

3-Nitrobenzyl alcohol is widely used as a liquid matrix in desorption mass spectrometry techniques.^[5] It is particularly effective for:

- Fast Atom Bombardment (FAB-MS): 3-NBA serves as an excellent matrix for a wide range of compounds.^{[9][10]}
- Matrix-Assisted Laser Desorption/Ionization (MALDI-MS): It is used as a matrix for the analysis of synthetic polymers and proteins.^{[6][11]}
- Electrospray Ionization (ESI-MS): Doping low surface tension solvents with 3-NBA can enhance the charging of analytes, including noncovalent complexes.^{[5][12]}

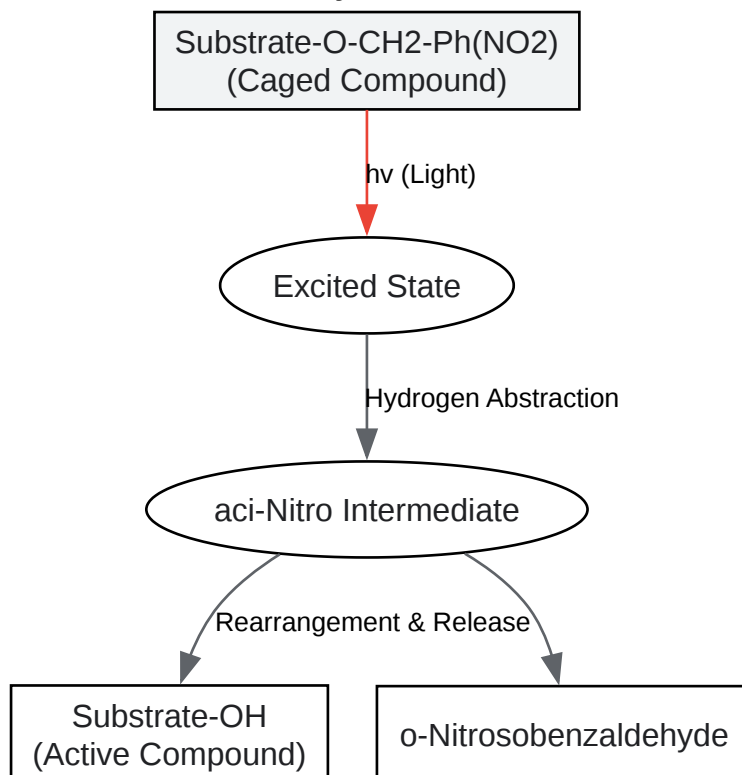
Photolabile Protecting Groups in Organic Synthesis

Nitrobenzyl-based compounds are a cornerstone in the development of photolabile protecting groups (PPGs), also known as "caging" groups.^{[7][8]} These groups allow for the temporary masking of a functional group in a molecule. The protecting group can be removed with high spatial and temporal precision by irradiation with light, typically in the UV range.^[7]

This "uncaging" process does not require chemical reagents, making it a clean and controllable method.^[7] Nitrobenzyl-based PPGs are used to protect a variety of functional groups, including carboxylates, phosphates, amines, and alcohols.^[13] This technology is particularly valuable in:

- Drug Delivery: Caged compounds can be designed to release a therapeutic agent at a specific site in the body upon light activation.
- Cell Biology: The controlled release of signaling molecules, such as neurotransmitters or secondary messengers, allows for the precise study of cellular processes.^[8]

Mechanism of a Nitrobenzyl Photolabile Protecting Group



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General mechanism of photocleavage for a nitrobenzyl-based protecting group.

Intermediate in Chemical Synthesis

3-Nitrobenzyl alcohol and its derivatives are important intermediates in organic synthesis. For instance, the related p-nitrobenzyl alcohol is a precursor for p-aminobenzyl alcohol, which is an intermediate in the synthesis of antitumor drugs.[14] The nitro group can be readily reduced to an amine, which can then be further functionalized, making nitrobenzyl alcohols versatile building blocks in the synthesis of complex molecules.

In summary, **3-Nitrobenzyl alcohol** is a compound of significant interest to researchers and drug development professionals due to its utility in advanced analytical techniques and its foundational role in the development of light-sensitive materials and controlled-release systems.

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